

Stability testing of 4-(4-Methylphenyl)-1,4-diazepan-2-one in solution

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Compound of Interest

Compound Name: 4-(4-Methylphenyl)-1,4-diazepan-2-one

CAS No.: 1087784-39-1

Cat. No.: B1518761

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Technical Support Center: **4-(4-Methylphenyl)-1,4-diazepan-2-one** Stability Guide

Core Stability Profile & Chemical Identity

Compound Identity:

- IUPAC Name: **4-(4-Methylphenyl)-1,4-diazepan-2-one**
- Chemical Class: Cyclic urea/Lactam (Homopiperazinone derivative)
- Molecular Structure: A 7-membered saturated diazepane ring containing a lactam moiety (amide bond) and a p-tolyl substituent at the N4 position.

Executive Summary of Stability: **4-(4-Methylphenyl)-1,4-diazepan-2-one** exhibits moderate stability in neutral organic solvents (DMSO, Methanol) but demonstrates specific vulnerabilities in aqueous solution depending on pH and oxidative stress. Unlike 1,4-benzodiazepines (e.g., Diazepam), this compound lacks the azomethine (imine) bond, making it resistant to the rapid

imine hydrolysis seen in classical benzodiazepines. However, the lactam ring (amide bond) remains the primary site of degradation via hydrolysis.

Key Stability Risks:

- Acid/Base Hydrolysis: Ring opening of the 7-membered lactam.
- Oxidative Discoloration: Oxidation of the electron-rich N-aryl moiety (p-tolyl amine segment).
- Photodegradation: UV-induced radical formation at the benzylic methyl group.

Troubleshooting Guide (FAQ)

Q1: My solution turned from colorless to light yellow/brown after 24 hours. Is it still usable?

- Diagnosis: This indicates oxidative degradation, likely of the N-aryl (p-tolyl) moiety. N-aryl amines are prone to forming colored quinoid-like species or N-oxides upon exposure to air and light.
- Root Cause: Storage in non-degassed solvents or exposure to ambient light.
- Action:
 - Immediate: Check purity via LC-MS. If purity is >95%, the color change may be due to trace (<1%) highly colored impurities (chromophores). It may still be usable for non-critical qualitative assays.
 - Prevention: Prepare fresh stock solutions in degassed DMSO. Store under inert gas (Argon/Nitrogen) at -20°C.

Q2: I see a white precipitate upon diluting my DMSO stock into cell culture media (pH 7.4).

- Diagnosis: Solubility crash-out. The p-tolyl group makes the molecule significantly lipophilic (hydrophobic).
- Root Cause: The aqueous solubility limit was exceeded. While the lactam is polar, the N-aryl group drives the LogP up (estimated LogP ~1.5–2.0).

- Action:
 - Protocol Adjustment: Ensure the final DMSO concentration is <0.5% (if tolerated).
 - Step-wise Dilution: Dilute the DMSO stock into an intermediate buffer (e.g., PBS with 5% cyclodextrin or Solutol) before adding to the final media.
 - Limit: Do not exceed 100 μ M in purely aqueous buffers without solubility enhancers.

Q3: We observed a loss of mass signal (M+H) and appearance of a new peak +18 Da in acidic buffer (pH 2).

- Diagnosis: Lactam Hydrolysis.
- Mechanism: Strong acids catalyze the nucleophilic attack of water on the carbonyl carbon (C2), cleaving the N1-C2 bond.
- Product: The ring opens to form the corresponding linear amino acid: N-(3-aminopropyl)-N-(4-methylphenyl)glycine.
- Action: Avoid storing the compound in acidic buffers (pH < 4) for prolonged periods (>4 hours). Perform acid-stop reactions immediately prior to analysis.

Standardized Stability Testing Protocol

Use this protocol to validate the compound's stability in your specific experimental vehicle.

Reagents Required:

- Stock Solution: 10 mM in DMSO.
- Stress Conditions: 0.1 M HCl, 0.1 M NaOH, 3% H₂O₂, Ambient Light.
- Analysis: HPLC-UV (254 nm) or LC-MS.

Step-by-Step Workflow:

- Preparation: Dilute Stock Solution to 100 μ M in the following matrices:

- Control: 50:50 Water:Acetonitrile.
- Acid Stress: 0.1 M HCl (pH ~1).
- Base Stress: 0.1 M NaOH (pH ~13).
- Oxidative Stress: 3% Hydrogen Peroxide (H₂O₂).
- Incubation: Incubate all samples at Room Temperature (25°C).
- Sampling: Aliquot samples at T=0, T=4h, T=24h.
- Quenching:
 - Neutralize Acid/Base samples with equal molarity NaOH/HCl immediately before injection.
 - Quench Oxidative samples with sodium metabisulfite.
- Analysis: Calculate % Recovery = (Area_Stress / Area_Control) × 100.

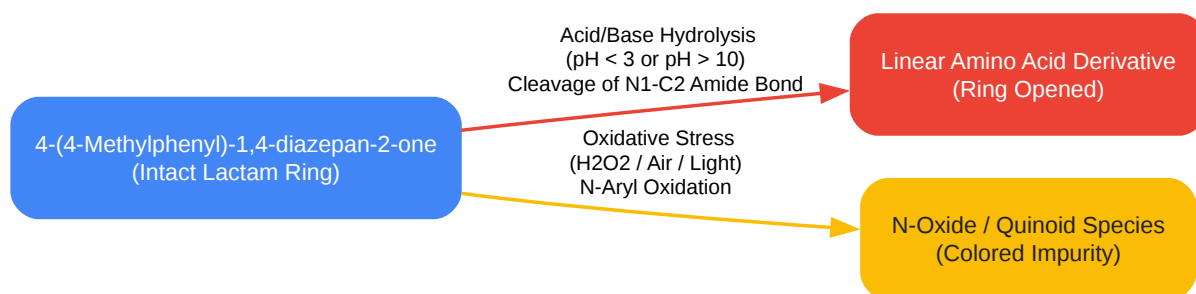
Acceptance Criteria:

Condition	Acceptable Recovery (24h)	Interpretation
Neutral (pH 7)	> 98%	Stable. Ideal for storage.
Acid (pH 1)	> 90%	Metastable. Limit exposure < 4h.
Base (pH 13)	< 80%	Unstable. Avoid basic workups.

| Oxidation (H₂O₂) | < 85% | Sensitive. Use antioxidants (e.g., DTT) if assay permits. |

Degradation Pathway Visualization

The following diagram illustrates the primary degradation pathways: Acid-Catalyzed Hydrolysis (Ring Opening) and Oxidation.



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Caption: Figure 1. Primary degradation pathways. The red path indicates hydrolytic ring-opening under extreme pH. The yellow path indicates oxidative instability leading to discoloration.

Physicochemical Data Summary

Property	Value (Estimated)	Impact on Stability
Molecular Weight	204.27 g/mol	Small molecule, rapid diffusion.
LogP	~1.8	Moderate lipophilicity. Requires organic co-solvent (DMSO/EtOH) for stock.
pKa (Conjugate Acid)	~4.0 (N-Aryl amine)	Protonation at low pH increases solubility but may accelerate hydrolysis.
Solubility (Water)	< 0.5 mg/mL	Risk of precipitation in 100% aqueous buffers.
Solubility (DMSO)	> 50 mg/mL	Excellent stock solvent.

References

- Han, W. W., Yakatan, G. J., & Maness, D. D. (1977).[1][2] Kinetics and mechanisms of hydrolysis of 1,4-benzodiazepines II: Oxazepam and Diazepam. Journal of Pharmaceutical Sciences, 66(4), 573–577.[1][2]

- Context: Establishes the fundamental mechanism of lactam/imine hydrolysis in diazepine ring systems.
- Baertschi, S. W., Alsante, K. M., & Reed, R. A. (2011). Pharmaceutical Stress Testing: Predicting Drug Degradation. Informa Healthcare.
- Blessington, B. (1997). Physicochemical properties of 1,4-benzodiazepines. Journal of Chromatography A, 766, 1-33.
- Santa Cruz Biotechnology. (n.d.). **4-(4-methylphenyl)-1,4-diazepan-2-one** Product Information.
- Context: Verification of commercial availability and basic handling guidelines.

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Sources

- [1. Kinetics and mechanisms of hydrolysis of 1,4-benzodiazepines II: oxazepam and diazepam - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. scilit.com \[scilit.com\]](#)
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